

# Solubility of 2-Bromo-5-hydroxybenzaldehyde in Organic Solvents: A Technical Guide

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## Compound of Interest

Compound Name: 2-Bromo-5-hydroxybenzaldehyde

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This technical guide provides an in-depth overview of the solubility characteristics of **2-Bromo-5-hydroxybenzaldehyde**, a key intermediate in the synthesis of various pharmaceutical agents. Understanding the solubility of this compound is critical for its effective use in research and development, particularly in the fields of medicinal chemistry and drug discovery. This document outlines its solubility in common organic solvents, provides detailed experimental protocols for solubility determination, and illustrates its role in the synthesis of targeted inhibitors.

## Core Concepts: Solubility Profile

**2-Bromo-5-hydroxybenzaldehyde** is a solid compound with a molecular weight of 201.02 g/mol. Its solubility is a crucial parameter for reaction kinetics, purification, and formulation. While comprehensive quantitative data across a wide range of organic solvents is not extensively published, existing information and empirical observations provide a solid foundation for its application.

## Quantitative and Qualitative Solubility Data

The solubility of **2-Bromo-5-hydroxybenzaldehyde** has been qualitatively described in several common organic solvents. Quantitative data is limited but has been reported for Dimethyl Sulfoxide (DMSO). This information is summarized in the table below for easy comparison.

Solvent	Formula	Type	Solubility
Dimethyl Sulfoxide (DMSO)	$(\text{CH}_3)_2\text{SO}$	Polar Aprotic	100 mg/mL[1]
Chloroform	$\text{CHCl}_3$	Nonpolar	Soluble[2][3][4]
Dichloromethane (DCM)	$\text{CH}_2\text{Cl}_2$	Nonpolar	Soluble[2][3][4]
Ethyl Acetate	$\text{CH}_3\text{COOCH}_2\text{CH}_3$	Polar Aprotic	Soluble[2][3][4]

Note: "Soluble" indicates that the compound dissolves in the solvent, but the exact concentration has not been quantitatively reported in the reviewed literature.

## Experimental Protocols for Solubility Determination

For researchers requiring precise solubility measurements, the following established methodologies can be employed. These protocols provide a framework for determining the quantitative solubility of **2-Bromo-5-hydroxybenzaldehyde** in a solvent of interest.

### Gravimetric Method

The gravimetric method is a straightforward and reliable technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating a known volume of the solution, evaporating the solvent, and weighing the remaining solid solute.

Materials:

- **2-Bromo-5-hydroxybenzaldehyde**
- Selected organic solvent
- Analytical balance
- Volumetric flask
- Pipette

- Evaporating dish
- Thermostatically controlled shaker or water bath
- Filtration apparatus (e.g., syringe filter with a chemically resistant membrane)
- Drying oven

#### Procedure:

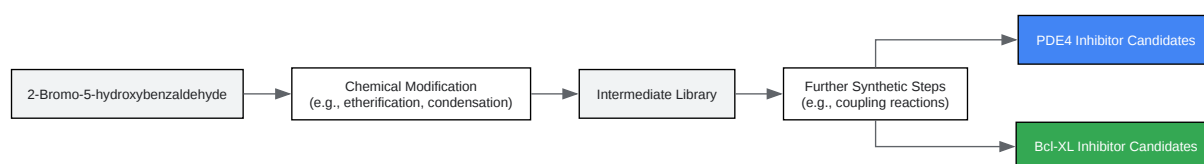
- Preparation of a Saturated Solution:
  - Add an excess amount of **2-Bromo-5-hydroxybenzaldehyde** to a known volume of the chosen organic solvent in a sealed container.
  - Agitate the mixture at a constant temperature using a shaker or magnetic stirrer for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached. The presence of undissolved solid is necessary to confirm saturation.
- Sample Collection:
  - Allow the undissolved solid to settle.
  - Carefully withdraw a precise volume (e.g., 10 mL) of the clear supernatant using a calibrated pipette. To avoid transferring any solid particles, it is recommended to use a syringe filter.
- Solvent Evaporation:
  - Transfer the collected solution to a pre-weighed evaporating dish.
  - Evaporate the solvent under controlled conditions. For volatile solvents, this can be done in a fume hood at room temperature or with gentle heating. For less volatile solvents, a rotary evaporator or a vacuum oven may be necessary.
- Drying and Weighing:

- Once the solvent has completely evaporated, place the evaporating dish containing the solid residue in a drying oven at a temperature below the melting point of **2-Bromo-5-hydroxybenzaldehyde** (130-135 °C) until a constant weight is achieved.
- Cool the dish in a desiccator and weigh it on an analytical balance.
- Calculation:
  - The solubility (S) can be calculated using the following formula:  $S \text{ (g/L)} = (\text{Weight of dish with residue} - \text{Weight of empty dish}) / \text{Volume of solution collected (L)}$

## Role in Pharmaceutical Synthesis

**2-Bromo-5-hydroxybenzaldehyde** is a valuable building block in the synthesis of inhibitors for key biological targets in drug discovery, such as Phosphodiesterase 4 (PDE4) and B-cell lymphoma-extra large (Bcl-XL).<sup>[2][3][4][5]</sup> Its bifunctional nature, possessing both an aldehyde and a phenol group, allows for diverse chemical modifications.

The following diagram illustrates the logical workflow of how **2-Bromo-5-hydroxybenzaldehyde** serves as a starting material in the development of these inhibitors.



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